UV detection wavelength for Defluoro Paroxetine analysis

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Compound of Interest

Compound Name:	*Defluoro Paroxetine Hydrochloride*
Cat. No.:	*B8513724*

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Application Note: Optimized UV Detection Strategies for Defluoro Paroxetine (Impurity A) Analysis

Executive Summary

This application note defines the optimal ultraviolet (UV) detection parameters for the quantification of Defluoro Paroxetine (Desfluoro Paroxetine), a critical process-related impurity in Paroxetine Hydrochloride drug substance and drug products.

While Paroxetine is routinely assayed at 295 nm, the loss of the fluorine atom in Defluoro Paroxetine subtly alters the electronic environment of the molecule. This guide analyzes the chromophoric properties of the impurity to validate the use of 295 nm for specificity, while proposing an alternative high-sensitivity protocol at 210 nm for trace-level detection (<0.05%).

Scientific Rationale & Spectral Analysis

To select the correct wavelength, one must understand the chromophores involved.

- Paroxetine Structure: Contains two primary chromophores:

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- 1,3-Benzodioxole ring: The primary driver for absorption in the near-UV region (

  nm).
- Fluorophenyl ring: Contributes to the strong absorption in the far-UV region (

  nm).

- Defluoro Paroxetine Structure: Identical to Paroxetine but lacks the fluorine atom on the phenyl ring.
  - Effect: The fluorine atom is a weak auxochrome. Its removal results in a negligible shift in the benzodioxole band (295 nm). Consequently, the

    of Defluoro Paroxetine remains effectively identical to the parent compound.

Decision Matrix:

Wavelength	Application	Pros	Cons
295 nm	Routine QC / Assay	**High specificity; minimal interference from mobile phase or excipients; aligns with USP/EP monographs.**	**Lower sensitivity compared to 210 nm.**

| 210 nm | Trace Impurity Profiling | Maximum sensitivity (high molar absorptivity); suitable for LOD < 0.03%. | Susceptible to solvent cut-off effects; baseline drift; detection of non-specific impurities. |

Experimental Protocol

Reagents and Standards

- Reference Standard: Defluoro Paroxetine HCl (USP Paroxetine Related Compound B RS).
- Solvents: Acetonitrile (HPLC Grade), Ammonium Acetate (ACS Grade), Glacial Acetic Acid.

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- Water: Milli-Q or equivalent (Resistivity > 18.2 MΩ·cm).

Chromatographic Conditions (Standardized)

This protocol is derived from pharmacopeial standards but optimized for the specific resolution of the Defluoro impurity.

Parameter	Setting
Column	L1 Packing (C18), mm, 5 µm (e.g., Inertsil ODS-3 or XBridge C18)
Mobile Phase	Buffer : Acetonitrile (60:40 v/v)
Buffer Prep	0.05 M Ammonium Acetate, adjusted to pH 4.5 with Acetic Acid
Flow Rate	1.0 mL/min
Column Temp	35°C
Injection Vol	20 µL
Detection	UV 295 nm (Primary); 210 nm (Secondary for trace analysis)
Run Time	~2.5x Retention time of Paroxetine

Sample Preparation

- Diluent: Mobile Phase or Methanol:Water (50:50).
- Stock Solution: Dissolve 10 mg Defluoro Paroxetine RS in 100 mL diluent (100 µg/mL).
- Sensitivity Solution: Dilute Stock to 0.5 µg/mL (0.05% level relative to a 1 mg/mL sample).

Workflow Visualization

The following diagram illustrates the decision pathway for selecting the detection wavelength and the analytical workflow.

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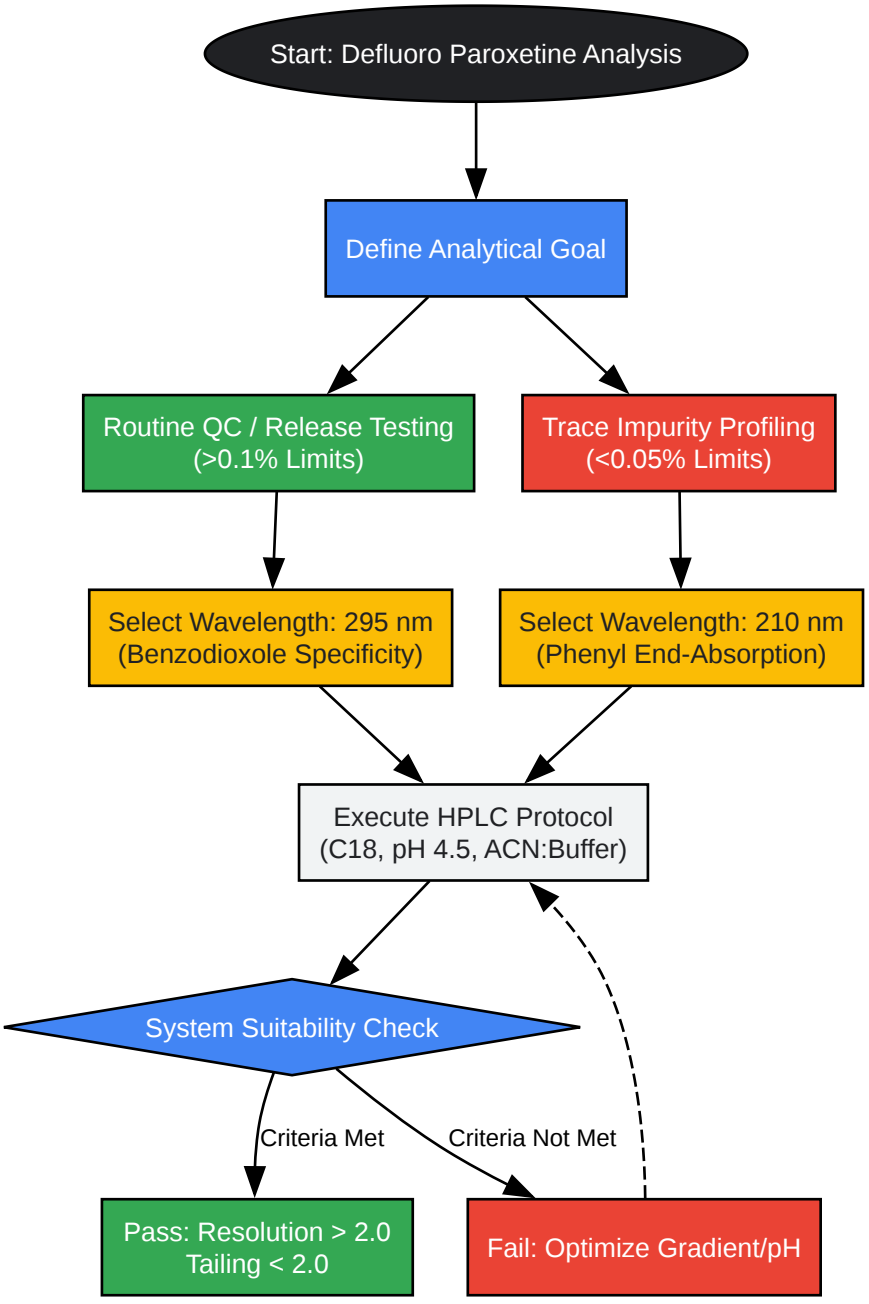

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Caption: Analytical decision tree for selecting UV wavelength based on sensitivity requirements.

Results & Discussion

Linearity and Range

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At 295 nm, Defluoro Paroxetine demonstrates excellent linearity due to the stability of the benzodioxole chromophore.

- Range: 0.5 µg/mL to 150 µg/mL.
- Correlation Coefficient (

  ): Typically > 0.999.[1][2][3]
- Relative Response Factor (RRF): ~1.0 (relative to Paroxetine), simplifying calculation as external standards of the impurity are not always strictly required if RRF is validated.

Sensitivity (LOD/LOQ)

- At 295 nm:
  - Limit of Quantitation (LOQ): ~0.1 µg/mL (0.01%).
- At 210 nm:
  - Limit of Quantitation (LOQ): ~0.03 µg/mL (0.003%).
  - Note: While 210 nm is more sensitive, the baseline noise increases. Ensure high-purity solvents are used to prevent ghost peaks.

Specificity

Defluoro Paroxetine (Impurity A) typically elutes before Paroxetine (Relative Retention Time ~0.9 or ~0.6 depending on exact gradient). The resolution between Defluoro Paroxetine and Paroxetine must be > 2.[4]0. The 295 nm wavelength ensures that non-chromophoric excipients do not interfere.

Troubleshooting & Expert Tips

- pH Criticality: The separation of Paroxetine and Defluoro Paroxetine is highly pH-dependent due to the piperidine nitrogen. Ensure the buffer pH is strictly controlled at 4.5 ± 0.1. A shift to pH 6.0 can cause co-elution.

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- Peak Tailing: These compounds are basic amines and interact with residual silanols on the column. If tailing > 1.5, add 0.1% Triethylamine (TEA) to the mobile phase (competing base effect) or use a "Base Deactivated" (BDS) column.

- Identification: If retention time shifts occur, use the UV spectrum overlay. Defluoro Paroxetine and Paroxetine spectra are nearly superimposable, whereas other impurities (like those with ring opening) may show spectral shifts.

References

- United States Pharmacopeia (USP).Paroxetine Hydrochloride Monograph: Organic Impurities. USP-NF. Link

- European Directorate for the Quality of Medicines (EDQM).Paroxetine Hydrochloride Hemihydrate: Impurity A. European Pharmacopoeia (Ph. Eur.). Link

- Scholar Research Library.Development and validation of novel UV spectrophotometric and RP-HPLC method for the estimation of paroxetine hydrochloride. Der Pharmacia Lettre, 2016, 8 (11):1-9. Link

- Chromatography Online.Development and Validation of a UHPLC Method for Paroxetine Hydrochloride. LCGC North America. Link

- National Institutes of Health (NIH).Paroxetine Hydrochloride Compound Summary. PubChem. Link

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Sources

- 1. researchgate.net [researchgate.net]
- 2. Simple Spectrophotometric Method for Determination of Paroxetine in Tablets Using 1,2-Naphthoquinone-4-Sulphonate as a Chromogenic Reagent - PMC [pmc.ncbi.nlm.nih.gov]

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- 3. researchgate.net [researchgate.net]
- 4. uspnf.com [uspnf.com]
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